

Validating PTPN2 Degradation by PVD-06: An Orthogonal Comparison Guide

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Compound of Interest

Compound Name: PVD-06
Cat. No.: B12372737

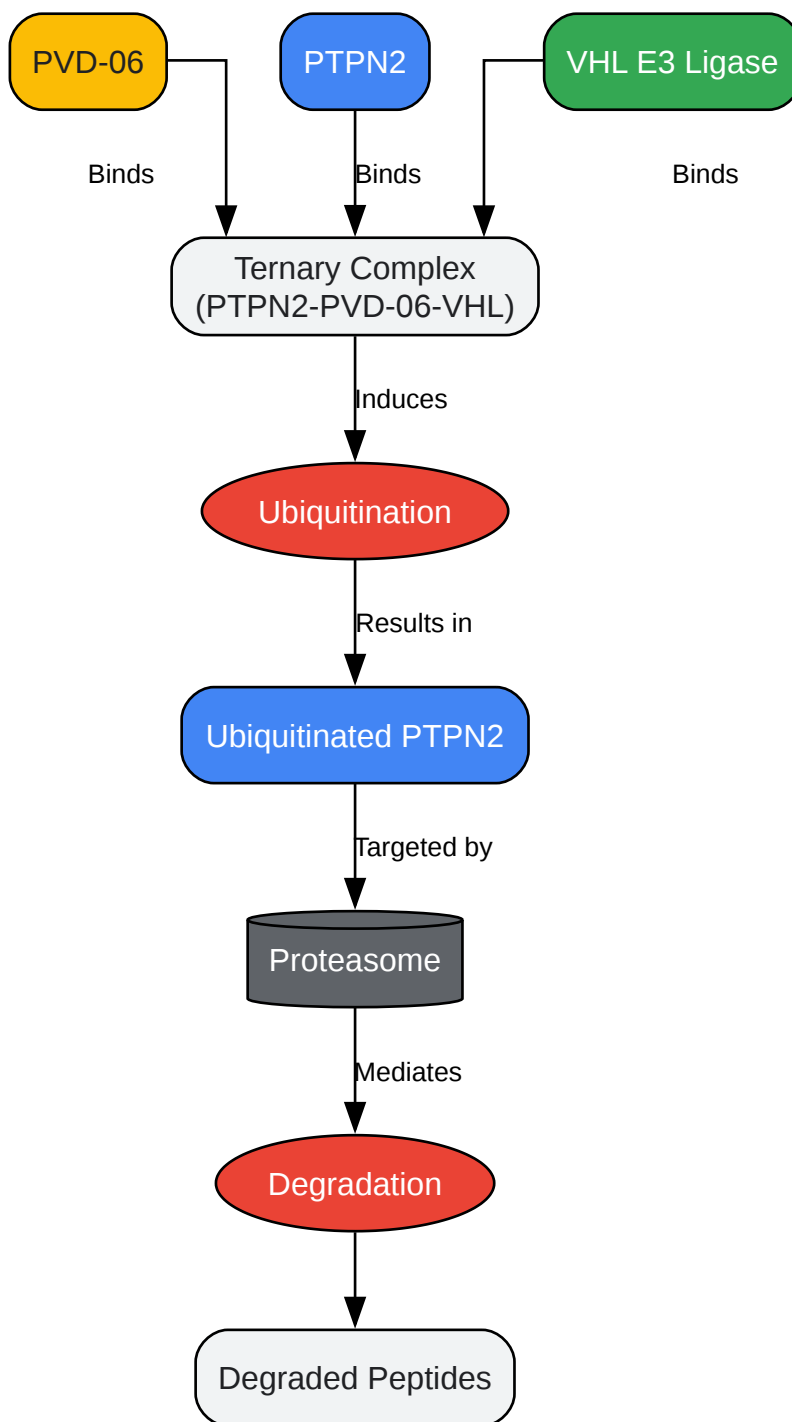
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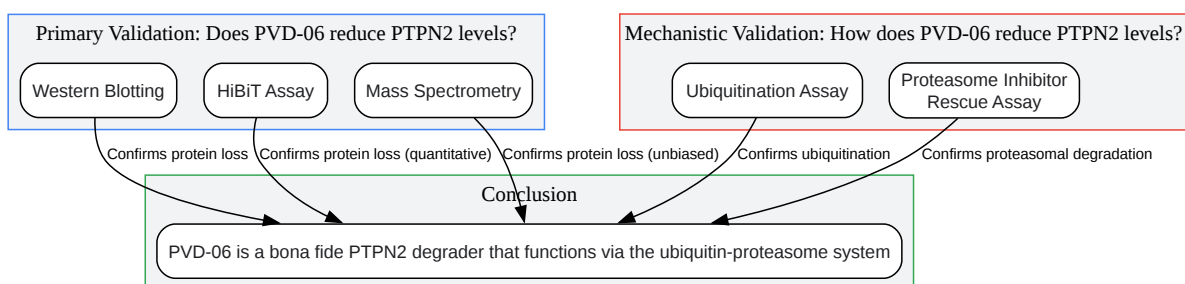
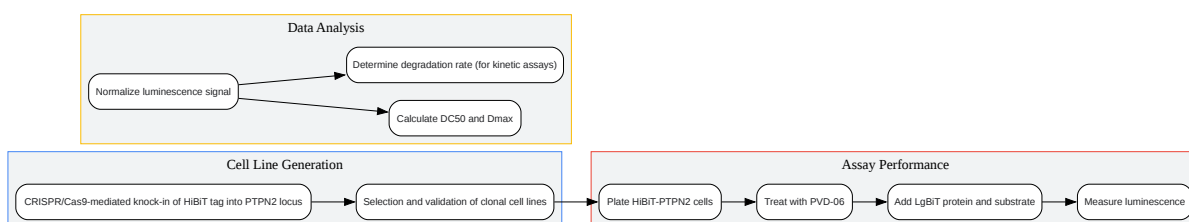
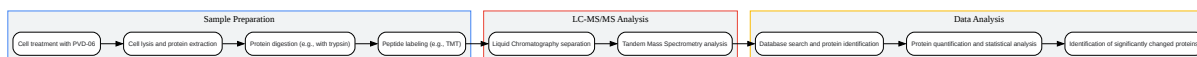
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of orthogonal methods to validate the targeted degradation of Protein Tyrosine Phosphatase Non-receptor Type 2 (PTPN2) mediated by the PROTAC (Proteolysis Targeting Chimera) molecule, **PVD-06**. **PVD-06** is a subtype-selective PTPN2 degrader that recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase to induce ubiquitination and subsequent proteasomal degradation of PTPN2.^{[1][2]} Robust validation of targeted protein degradation is crucial for the development of novel therapeutics. This guide outlines key experimental approaches, presenting their methodologies, comparative data, and the underlying principles in a structured format to aid in the rigorous assessment of **PVD-06** efficacy and mechanism of action.

PVD-06-Mediated PTPN2 Degradation Pathway

PVD-06 is a heterobifunctional molecule designed to simultaneously bind to PTPN2 and an E3 ubiquitin ligase. This proximity induces the transfer of ubiquitin from the E3 ligase to PTPN2, marking it for degradation by the proteasome. This process effectively reduces the cellular levels of PTPN2, a key negative regulator in inflammatory signaling pathways.





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References

- [1. Discovery of PVD-06 as a Subtype-Selective and Efficient PTPN2 Degradator - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
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